

ATTO Dyes: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: ATTO 700

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The ATTO dye series represents a versatile and robust collection of fluorescent labels essential for a myriad of applications in life sciences research and drug development. Renowned for their high fluorescence quantum yields, exceptional photostability, and a broad spectral range, ATTO dyes are invaluable tools for sensitive and precise fluorescence-based detection. This guide provides an in-depth overview of the ATTO dye series, including their spectral properties, detailed experimental protocols for biomolecule conjugation, and a visualization of a key signaling pathway where these dyes are frequently employed.

Core Properties of the ATTO Dye Series

ATTO dyes are a family of patented fluorescent markers that exhibit strong absorption, high fluorescence quantum yields, and excellent thermal and photostability.^[1] Their spectral range spans from the ultraviolet to the near-infrared, allowing for multiplexing experiments with minimal spectral overlap.^[1] Many ATTO dyes, particularly those with excitation wavelengths above 600 nm, are advantageous for cellular imaging due to reduced autofluorescence from biological samples. The rigid structure of many ATTO dyes prevents cis-trans isomerization, leading to consistent optical properties that are largely independent of the solvent and temperature.

The ATTO dye family includes derivatives of coumarin, rhodamine, and oxazine, among others. [1] They are available with a variety of reactive groups, such as N-hydroxysuccinimidyl (NHS) esters for labeling primary amines and maleimides for targeting free thiol groups, facilitating the covalent labeling of a wide range of biomolecules, including proteins and nucleic acids.[1]

Quantitative Data of ATTO Dyes

The selection of an appropriate ATTO dye is critically dependent on its specific photophysical properties. The following tables summarize the key quantitative data for a selection of commonly used ATTO dyes to facilitate comparison and experimental design.

Table 1: Spectral Properties of Selected ATTO Dyes

Dye	λ_{abs} (nm)	ϵ_{max} ($\text{M}^{-1}\text{cm}^{-1}$)	λ_{fl} (nm)	η_{fl} (%)	τ_{fl} (ns)
ATTO 390	390	24,000	479	90	5.0
ATTO 425	436	45,000	484	90	3.6
ATTO 465	453	75,000	508	75	5.0
ATTO 488	501	90,000	523	80	4.1
ATTO 532	532	115,000	553	90	3.8
ATTO 550	554	120,000	576	80	3.6
ATTO 565	563	120,000	592	90	4.0
ATTO 590	594	120,000	624	80	3.7
ATTO 594	601	120,000	627	85	3.9
ATTO 610	615	150,000	634	70	3.2
ATTO 620	619	120,000	643	70	2.9
ATTO 633	629	130,000	657	70	3.3
ATTO 647N	644	150,000	669	65	3.5
ATTO 655	663	125,000	684	30	1.8
ATTO 680	680	125,000	700	30	1.7
ATTO 700	700	120,000	719	25	1.6
ATTO 740	740	120,000	764	10	0.6

Data sourced from Spectra-Physics.[\[2\]](#)

Table 2: Correction Factors for Degree of Labeling (DOL) Calculations

Dye	CF260	CF280
ATTO 390	0.52	0.08
ATTO 425	0.27	0.23
ATTO 465	1.12	0.54
ATTO 488	0.25	0.10
ATTO 532	0.22	0.11
ATTO 550	0.24	0.12
ATTO 565	0.34	0.16
ATTO 590	0.42	0.44
ATTO 594	0.26	0.51
ATTO 610	0.02	0.05
ATTO 620	0.05	0.07
ATTO 633	0.05	0.06
ATTO 647N	0.06	0.05
ATTO 655	0.24	0.08
ATTO 680	0.30	0.17
ATTO 700	0.26	0.41
ATTO 740	0.11	0.10

CF260 and CF280 are correction factors used in the calculation of the degree of labeling for dye-DNA and dye-protein conjugates, respectively. Data sourced from Spectra-Physics.[\[2\]](#)

Experimental Protocols

Precise and reliable labeling of biomolecules is paramount for successful fluorescence-based experiments. Below are detailed protocols for labeling proteins and oligonucleotides with ATTO dyes.

Protein Labeling with ATTO NHS-Esters

This protocol outlines the labeling of proteins with amine-reactive ATTO NHS-esters, which form stable amide bonds with primary amines, such as the ϵ -amino group of lysine residues.[3][4]

Materials:

- Protein solution (1-5 mg in amine-free buffer)
- ATTO NHS-ester
- Anhydrous, amine-free DMSO or DMF
- Labeling Buffer: 0.1 M sodium bicarbonate, pH 8.3-9.0[3]
- Purification column (e.g., Sephadex G-25)
- Elution buffer (e.g., PBS, pH 7.4)

Methodology:

- **Protein Preparation:** Dissolve 1-5 mg of the protein in 1 ml of labeling buffer.[3] Ensure the protein solution is free of amine-containing substances like Tris or glycine.[3][5] If necessary, dialyze the protein against a suitable amine-free buffer.[3]
- **Dye Preparation:** Immediately before use, dissolve the ATTO NHS-ester in 50-200 μ l of anhydrous DMSO or DMF to a concentration of 1-10 mg/ml.[3][6]
- **Labeling Reaction:** Add a 3- to 10-fold molar excess of the reactive dye solution to the protein solution while gently stirring.[3][7] The optimal dye-to-protein ratio may need to be determined empirically.[4]
- **Incubation:** Incubate the reaction mixture for 1 hour at room temperature, protected from light.[3][7]
- **Purification:** Separate the labeled protein from unreacted dye using a pre-equilibrated gel filtration column.[3][8] Elute the conjugate with an appropriate buffer. The first colored,

fluorescent band to elute is the labeled protein.[3]

Protein Labeling with ATTO Maleimides

This protocol describes the labeling of proteins with thiol-reactive ATTO maleimides, which form stable thioether bonds with free sulfhydryl groups, such as those on cysteine residues.[3]

Materials:

- Protein solution (containing free thiol groups)
- ATTO maleimide
- Anhydrous, amine-free DMSO or DMF
- Reaction Buffer: PBS, pH 7.0-7.5[3][9]
- (Optional) Reducing agent (e.g., DTT or TCEP)
- Purification column (e.g., Sephadex G-25)
- Elution buffer (e.g., PBS, pH 7.4)

Methodology:

- **Protein Preparation:** Dissolve the protein in the reaction buffer. If the protein contains disulfide bonds, they can be reduced to free thiols by incubation with a reducing agent like DTT or TCEP. If DTT is used, it must be removed prior to labeling.
- **Dye Preparation:** Freshly prepare a 10 mM stock solution of the ATTO maleimide in anhydrous DMSO or DMF.[10][11]
- **Labeling Reaction:** Add a 10- to 20-fold molar excess of the dye solution to the protein solution.[7]
- **Incubation:** Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.[7][9]

- Purification: Remove unreacted dye using a gel filtration column as described in the NHS-ester labeling protocol.[\[3\]](#)[\[11\]](#)

Oligonucleotide Labeling

ATTO dyes can be conjugated to oligonucleotides, most commonly through the reaction of an NHS-ester with an amino-modified oligonucleotide.[\[12\]](#)[\[13\]](#)

Materials:

- Amino-modified oligonucleotide (0.1 mM in labeling buffer)
- ATTO NHS-ester
- Anhydrous DMF
- Labeling Buffer: 0.2 M carbonate buffer, pH 8.0-9.0[\[7\]](#)
- Purification system (e.g., HPLC)

Methodology:

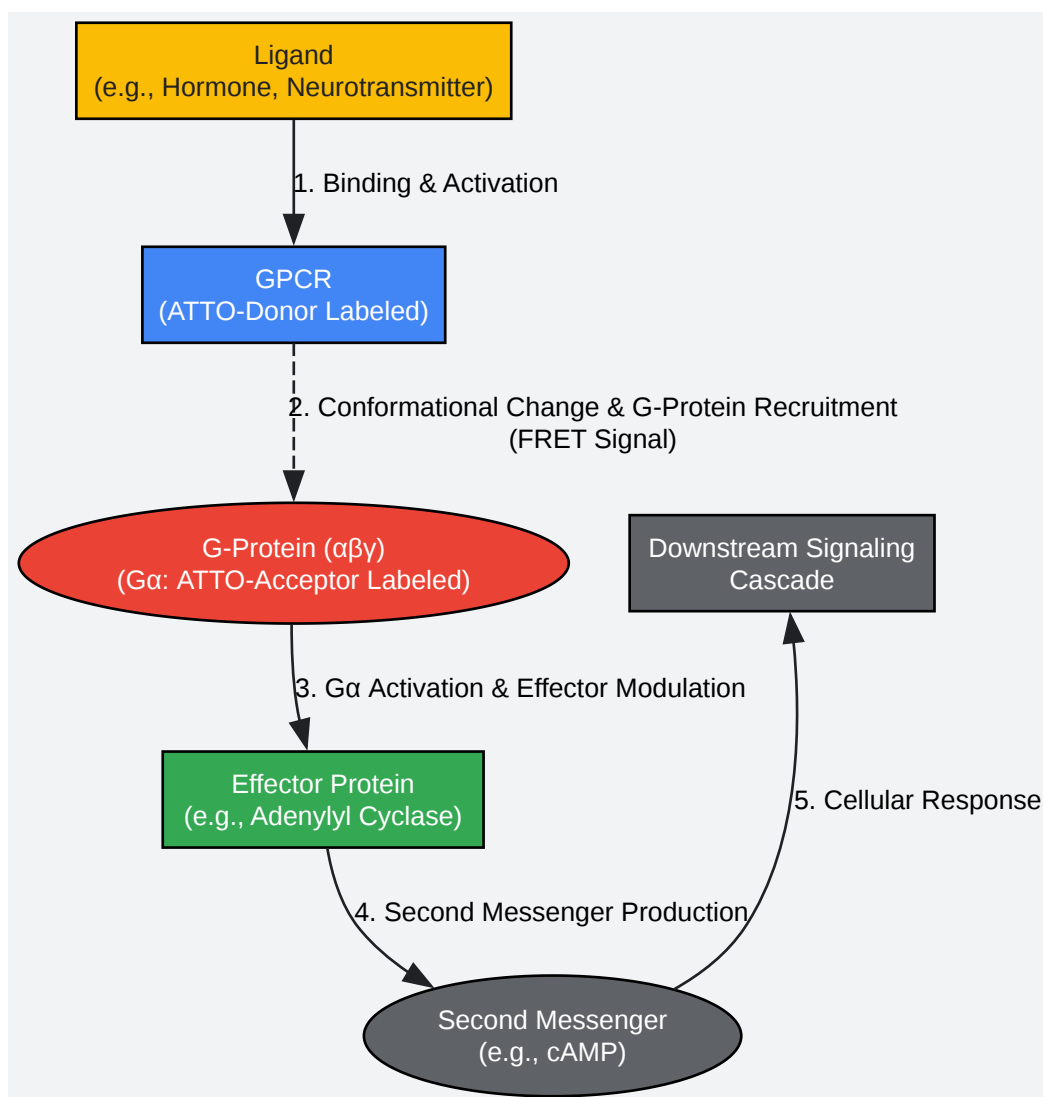
- Oligonucleotide and Dye Preparation: Dissolve the amino-modified oligonucleotide in the labeling buffer. Prepare a 5 mg/mL solution of the ATTO NHS-ester in anhydrous DMF.[\[6\]](#)[\[7\]](#)
- Labeling Reaction: Add the dye solution to the oligonucleotide solution. A typical starting point is to add approximately 30 μ L of the dye solution to 50 μ L of the oligonucleotide solution.[\[7\]](#)
- Incubation: Incubate the reaction for 2 hours at room temperature with shaking.[\[7\]](#)
- Purification: Purify the labeled oligonucleotide from the free dye using a suitable method such as HPLC.[\[13\]](#)[\[14\]](#)

Visualization of a GPCR Signaling Pathway

G-protein-coupled receptors (GPCRs) are a large family of transmembrane receptors that play a crucial role in cellular signaling.[\[15\]](#) Fluorescence Resonance Energy Transfer (FRET) using

fluorescently labeled components is a powerful technique to study the dynamics of GPCR activation and downstream signaling cascades.[16][17] ATTO dyes are frequently used as FRET pairs to monitor these processes.

The following diagram illustrates a generalized GPCR signaling pathway that can be investigated using ATTO dye-based FRET biosensors.



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A generalized GPCR signaling pathway amenable to FRET analysis using ATTO dyes.

This diagram illustrates the key steps in GPCR signaling, starting from ligand binding to the generation of a cellular response. By labeling the GPCR with a FRET donor (e.g., a blue-shifted ATTO dye) and a G-protein subunit with a FRET acceptor (e.g., a red-shifted ATTO

dye), researchers can monitor the interaction between these two proteins in real-time. Upon ligand binding and GPCR activation, the conformational change brings the donor and acceptor dyes into close proximity, resulting in an increase in the FRET signal. This allows for the quantitative analysis of receptor activation and the screening of potential drug candidates that modulate GPCR activity.[18][19]

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